

An In-depth Technical Guide to the Physical Properties of Dimethylgermanium Dichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethylgermanium dichloride

Cat. No.: B073609

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **Dimethylgermanium dichloride** (DMGDC), a significant organogermanium compound. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental methodologies.

Core Physical Properties

Dimethylgermanium dichloride is a liquid at room temperature, characterized by the following physical constants:

Physical Property	Value
Melting Point	-22 °C
Boiling Point	123-124 °C

Experimental Protocols for Physical Property Determination

Accurate determination of the melting and boiling points is crucial for the characterization and quality control of **Dimethylgermanium dichloride**. The following are detailed methodologies for these key experiments.

Melting Point Determination

The melting point of **Dimethylgermanium dichloride**, which is sub-zero, requires a specialized low-temperature apparatus. A general protocol is outlined below.

Apparatus:

- Cryostat or a low-temperature melting point apparatus
- Sample holder (e.g., capillary tube)
- Digital thermometer with a low-temperature probe

Procedure:

- A small, purified sample of **Dimethylgermanium dichloride** is sealed in a capillary tube.
- The capillary tube is placed in the sample holder of the cryostat.
- The temperature of the cryostat is lowered until the sample solidifies completely.
- The temperature is then slowly increased at a controlled rate (e.g., 1-2 °C per minute).
- The temperature at which the first signs of melting are observed is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal disappears is recorded as the final melting point.
- For accuracy, the determination should be repeated at least twice, and the average value reported.

Boiling Point Determination

The boiling point is determined at atmospheric pressure. The following protocol is a standard method for this determination.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Apparatus:

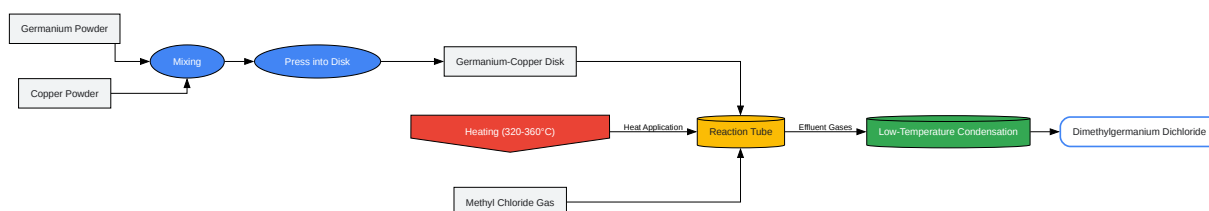
- Distillation flask
- Condenser
- Thermometer
- Heating mantle
- Boiling chips

Procedure:

- A sample of **Dimethylgermanium dichloride** is placed in the distillation flask, along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm of the flask to accurately measure the temperature of the vapor.
- The heating mantle is turned on, and the sample is heated gently.
- The temperature is monitored closely. The boiling point is the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb.
- This temperature should remain constant during the distillation of a pure compound. The stable temperature reading is recorded as the boiling point.

Synthesis Workflow

The industrial synthesis of **Dimethylgermanium dichloride** typically involves the direct reaction of methyl chloride with germanium metal in the presence of a copper catalyst.^[4] The following diagram illustrates the experimental workflow for this process.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Dimethylgermanium Dichloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alnoor.edu.iq [alnoor.edu.iq]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- 3. davjalandhar.com [davjalandhar.com]
- 4. US2451871A - Dimethyl germanium dichloride - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Dimethylgermanium Dichloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073609#physical-properties-of-dimethylgermanium-dichloride-melting-point-boiling-point\]](https://www.benchchem.com/product/b073609#physical-properties-of-dimethylgermanium-dichloride-melting-point-boiling-point)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com